

An In-depth Technical Guide to Tetrakis(trimethylsilyl)silane

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Compound of Interest

Compound Name: **Tetrakis(trimethylsilyl)silane**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Tetrakis(trimethylsilyl)silane**, a significant organosilicon compound. It details its chemical identity, physical properties, synthesis protocols, and key applications, with a focus on its relevance in research and development.

Chemical Identity and Nomenclature

Tetrakis(trimethylsilyl)silane, with the formula $(\text{Me}_3\text{Si})_4\text{Si}$, is a unique organosilicon compound notable for its central silicon atom bonded to four other silicon atoms, creating a structure with tetrahedral symmetry.^[1] This structural characteristic makes it a subject of interest in silicon-based chemistry.

Identifier	Value
Preferred IUPAC Name	1,1,1,3,3,3-Hexamethyl-2,2-bis(trimethylsilyl)trisilane[1]
CAS Number	4098-98-0[1][2][3]
Synonyms	TMSS, TTMSS[2][3]
Molecular Formula	C ₁₂ H ₃₆ Si ₅ [1][2][3]
Molecular Weight	320.84 g/mol [2][3]
InChI Key	BOJSDHZZKKY WAS-UHFFFAOYSA-N[1][3]
SMILES	C--INVALID-LINK--(C)--INVALID-LINK--(C)C">Si(--INVALID-LINK--(C)C)--INVALID-LINK--(C)C[1][3]

Physicochemical Properties

The compound is a colorless, sublimable solid with a high melting point.[1] Its physical and chemical characteristics are summarized in the table below.

Property	Value
Appearance	White to off-white powder/solid[1][2][3]
Melting Point	319–321 °C (sealed tube)[1]
Boiling Point	267 °C[2]
Density	0.806 g/cm ³ [1]
Solubility	Soluble in chloroform (100mg/ml)[3]
Stability	Stable for at least 2 years when stored at +4°C, protected from light and moisture[3]

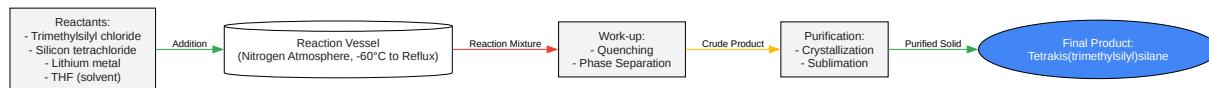
Synthesis of Tetrakis(trimethylsilyl)silane

The primary method for synthesizing **Tetrakis(trimethylsilyl)silane** involves the reaction of trimethylsilyl chloride and silicon tetrachloride with lithium metal.[1]

Reaction: $4 \text{Me}_3\text{SiCl} + \text{SiCl}_4 + 8 \text{Li} \rightarrow (\text{Me}_3\text{Si})_4\text{Si} + 8 \text{LiCl}$ [1]

A detailed procedure for the synthesis is outlined below, adapted from established methods:[1] [4][5]

- Apparatus Setup: A multi-necked flask is equipped with a mechanical stirrer, a condenser, a dropping funnel, and a low-temperature thermometer. The system is thoroughly flushed with nitrogen.[5]
- Reagent Preparation: Anhydrous tetrahydrofuran (THF) is added to the flask containing lithium powder.[5] The flask is cooled to approximately -60°C. A mixture of freshly distilled chlorotrimethylsilane and tetrachlorosilane in anhydrous THF is prepared.[5]
- Reaction Execution: The chlorosilane mixture is added dropwise to the stirred lithium suspension, maintaining the temperature below -30°C.[5] After the addition is complete, the mixture is stirred for an additional period while cooling, then allowed to warm to room temperature and stirred for several more hours.[5] The reaction mixture is then heated to reflux to ensure the reaction goes to completion.[4][5]
- Work-up and Purification: After cooling, the reaction is carefully quenched. The organic layer is separated, and the product, **Tetrakis(trimethylsilyl)silane**, is isolated. Further purification can be achieved through crystallization (e.g., from methanol) and/or sublimation to yield the final product as a solid.[4]



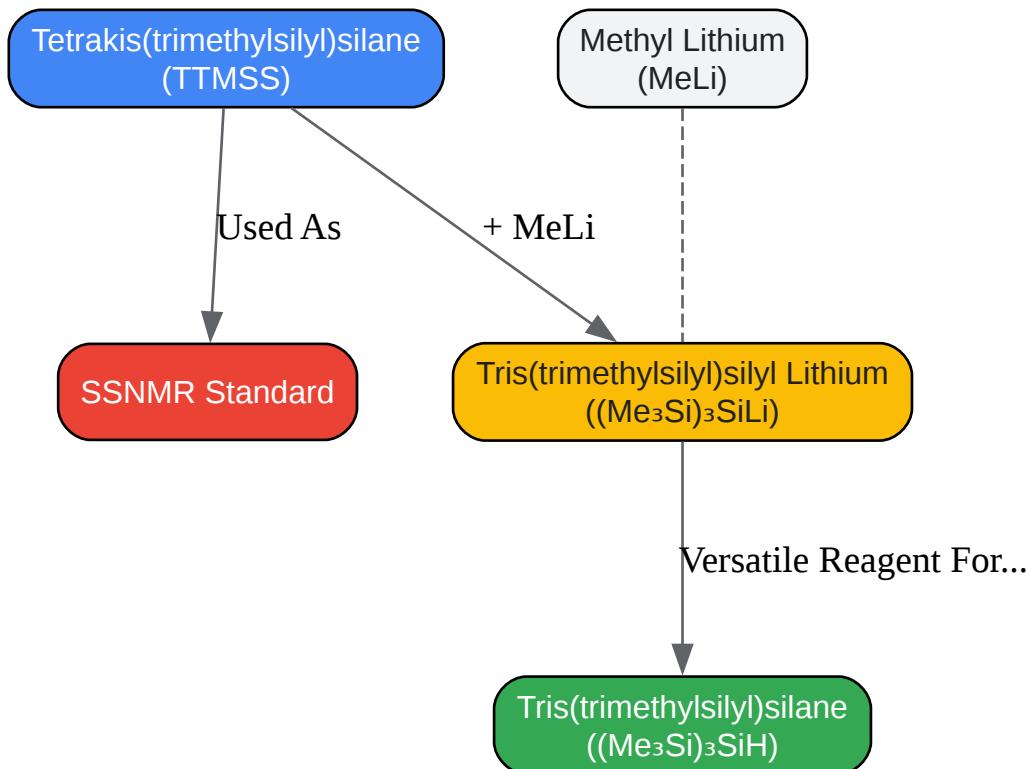
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Synthesis workflow for **Tetrakis(trimethylsilyl)silane**.

Applications in Research and Development

Tetrakis(trimethylsilyl)silane is a versatile compound with several applications in organic synthesis and materials science.

- **Reagent in Organic Synthesis:** It serves as a precursor to the valuable reagent tris(trimethylsilyl)silyl lithium ($(\text{Me}_3\text{Si})_3\text{SiLi}$) upon reaction with methyl lithium.[1] This lithium compound is a key intermediate for producing other important silicon compounds like tris(trimethylsilyl)silane ($(\text{Me}_3\text{Si})_3\text{SiH}$).[1] TTMSS is also employed in silylation reactions to introduce trimethylsilyl groups, enhancing the volatility and stability of compounds for gas chromatography and mass spectrometry analysis.[3] Additionally, it is used in deoxygenation reactions and as a protecting group for various functional groups.[3]
- **Standard for Solid-State NMR Spectroscopy:** Due to its sharp resonance signal and chemical shift proximity to tetramethylsilane (TMS), **Tetrakis(trimethylsilyl)silane** is an excellent standard for solid-state nuclear magnetic resonance (SSNMR) experiments, particularly at high magic angle spinning (MAS) rates.[6][7] It can be used for shimming and setting the magic angle with high precision, often outperforming traditional standards like KBr and adamantane.[6][7]



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Key chemical transformations and applications of TTMSS.

Safety and Handling

Tetrakis(trimethylsilyl)silane is classified as causing skin and eye irritation and may cause respiratory irritation.[\[2\]](#)[\[8\]](#)

- Handling: Use in a well-ventilated area and avoid breathing dust.[\[2\]](#)[\[9\]](#) Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[\[9\]](#)
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[\[2\]](#) The material is sensitive to moisture.[\[2\]](#)
- First Aid: In case of inhalation, move the person to fresh air.[\[2\]](#) If skin contact occurs, wash off with soap and plenty of water.[\[2\]](#) For eye contact, rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[2\]](#)

Conclusion

Tetrakis(trimethylsilyl)silane is a cornerstone compound in organosilicon chemistry. Its unique structure provides a gateway to other valuable silyl reagents and its properties make it an indispensable standard in modern solid-state NMR spectroscopy. A thorough understanding of its synthesis, properties, and handling is crucial for its effective and safe utilization in advanced research and development settings.

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